

comparative toxicity of methoxy-substituted ethylamines

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Compound of Interest

Compound Name: 2-Methoxyethyldiethylamine

CAS No.: 34166-03-5

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Title: Comparative Toxicology of Methoxy-Substituted Phenethylamines: Structure-Activity Relationships and Mechanisms of Action^[1]

Content Type: Technical Comparison Guide Audience: Researchers, Toxicologists, and Drug Development Scientists

Executive Summary & Structural Classification

This guide provides a rigorous comparative analysis of methoxy-substituted ethylamines, specifically focusing on the toxicological divergence between three primary scaffolds: Simple Phenethylamines (e.g., Mescaline), Alpha-Methyl-Phenethylamines (Amphetamines, e.g., PMA/PMMA), and 2,5-Dimethoxy-4-Substituted Phenethylamines (2C-Series) including their N-benzyl derivatives (NBOMes).

The toxicity of these compounds is not merely a function of dose but is dictated by specific structural modifications that alter metabolic stability (MAO resistance), receptor efficacy (5-HT_{2A} agonism), and lipophilicity (BBB permeability).

Structural Scaffolds Under Review

Class	Core Structure	Exemplars	Primary Toxicity Vector
Class I	3,4,5-Trimethoxyphenethylamine	Mescaline	Low potency; high dose requirement leads to GI distress; low lethality.
Class II	4-Methoxy-Amphetamine	PMA, PMMA	MAO Inhibition + Serotonin Release. High hyperthermic risk.
Class III	2,5-Dimethoxy-4-X-Phenethylamine	2C-B, 2C-I, 2C-T-7	5-HT2A Partial Agonism. Moderate cytotoxicity; risk increases with MAO-A inhibition.
Class IV	N-(2-methoxybenzyl)-Phenethylamine	25I-NBOMe	5-HT2A Full Agonism. Extreme potency; seizures, vasoconstriction, cytotoxicity.

Mechanistic Toxicity Profiles

The Serotonergic Toxicity Cascade (5-HT Syndrome)

Unlike classical stimulants, methoxy-substituted ethylamines often induce toxicity via specific activation of the 5-HT2A receptor.

- Mechanism: 5-HT2A activation couples to Gq/11 proteins, activating Phospholipase C (PLC). This hydrolyzes PIP2 into IP3 and DAG, triggering intracellular Ca²⁺ release.
- Consequence: In Class IV (NBOMes), "full agonism" leads to super-physiological Ca²⁺ mobilization, causing excitotoxicity, vasoconstriction, and hyperthermia that is resistant to standard sedation.

Metabolic Toxicity (The PMA/PMMA Anomaly)

Class II compounds (PMA/PMMA) possess a unique hazard profile. The para-methoxy group renders the molecule resistant to CYP2D6 hydroxylation while simultaneously acting as a reversible inhibitor of Monoamine Oxidase A (MAO-A).

- Causality: This creates a "toxic feedback loop" where the drug prevents the breakdown of the serotonin it releases, leading to rapid, fatal serotonin syndrome.

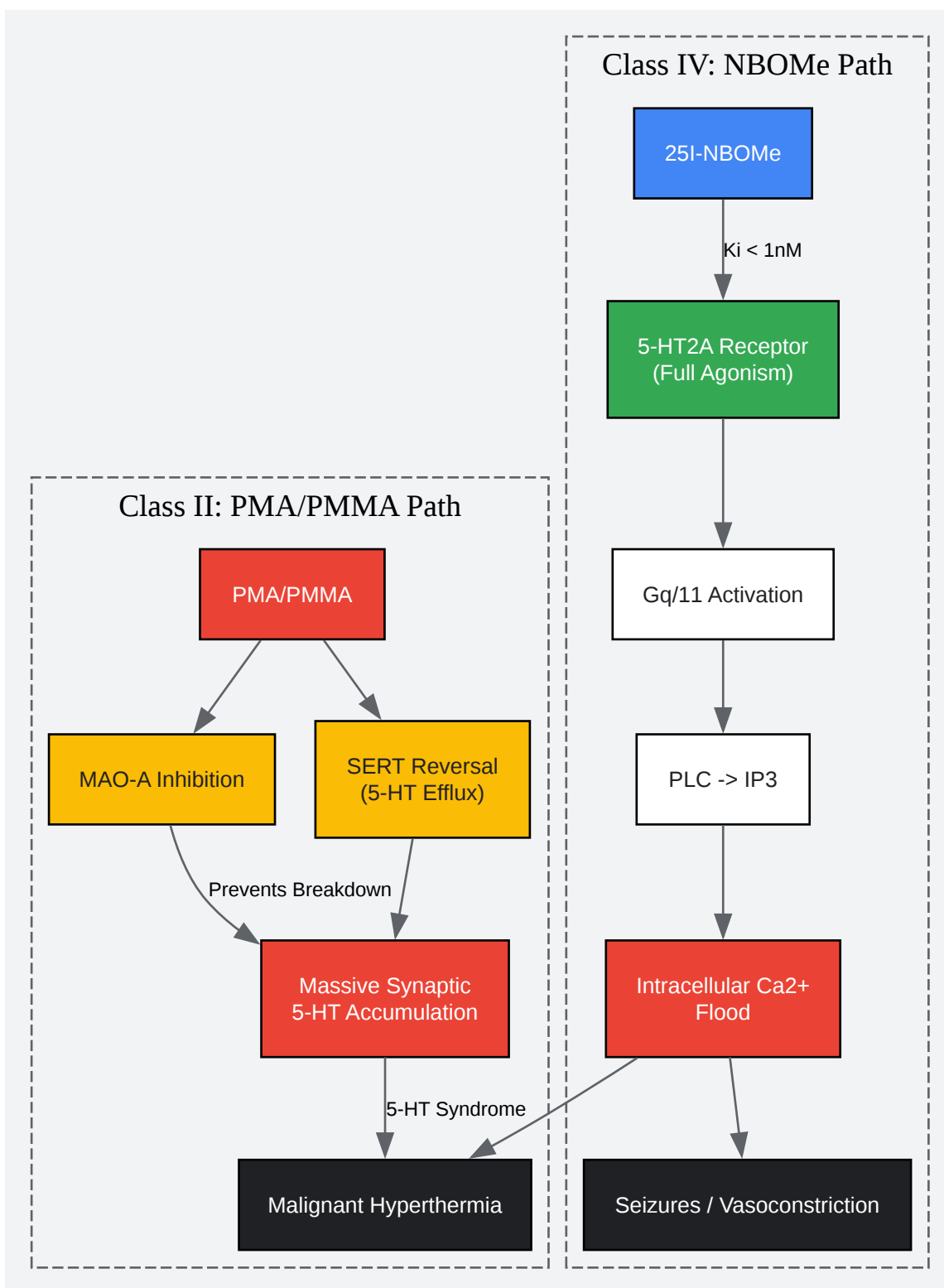
Cytotoxicity & Oxidative Stress

Recent data indicates that 2C-series and NBOMe compounds induce apoptosis in neuronal cells (SH-SY5Y) via mitochondrial membrane depolarization.

- Correlation: Cytotoxicity correlates strongly with lipophilicity (logP). The N-benzyl group in NBOMes facilitates rapid cellular entry, disrupting the Electron Transport Chain (ETC) and depleting ATP.

Visualization: Toxicity Pathways

The following diagram illustrates the divergent toxicity pathways between Class II (PMA) and Class IV (NBOMe) compounds.



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Figure 1: Divergent toxicity mechanisms. Class II agents induce toxicity via metabolic blockade (MAOI), while Class IV agents drive direct receptor-mediated excitotoxicity.

Comparative Data Analysis

The table below synthesizes binding affinity (Ki) and cytotoxicity data. Note the inverse relationship between Ki (lower is more potent) and toxicity potential.

Table 1: Comparative Potency and Cytotoxicity Metrics

Compound	Class	5-HT2A Affinity (Ki, nM) [1]	5-HT2C Affinity (Ki, nM) [1]	Cytotoxicity (EC50, SH-SY5Y) [2]	Primary Tox Risk
Mescaline	Phenethylamine	3800	2500	> 100 µM	GI Distress
2C-B	2,5-Di-MeO	1.3 - 10	18	68.5 µM	Hallucinations
2C-I	2,5-Di-MeO	0.8 - 5	12	55.2 µM	Hallucinations
PMA	Amphetamine	> 1000	> 1000	N/A (MAOI driven)	Hyperthermia/Death
25I-NBOMe	N-Benzyl	0.044	0.1	2.71 µM	Seizures/Death

Data Interpretation:

- **NBOMe Potency:** The addition of the N-benzyl group (25I-NBOMe) increases affinity for the 5-HT2A receptor by ~100-fold compared to its parent 2C-I.
- **Cytotoxicity:** NBOMes show significantly lower EC50 values (higher toxicity) in neuronal models compared to simple 2C compounds, attributed to higher lipophilicity and membrane disruption [2].

Experimental Protocols

To validate these toxicity profiles in a research setting, the following self-validating protocols are recommended.

Protocol A: Comparative Cytotoxicity (MTT Assay) in PC12/SH-SY5Y Cells

Rationale: This assay quantifies metabolic activity as a proxy for cell viability, distinguishing between mitochondrial toxicity (common in NBOMes) and membrane lysis.

Reagents:

- Differentiated SH-SY5Y cells.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- MTT Reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
- Test Compounds: 2C-B, 25I-NBOMe, Mescaline (dissolved in DMSO, final conc < 0.1%).

Step-by-Step Workflow:

- Seeding: Plate cells at a density of

cells/well in 96-well plates. Incubate for 24h at 37°C/5% CO₂ to allow attachment.
- Exposure: Aspirate medium and replace with fresh medium containing test compounds at log-scale concentrations (to). Include a Vehicle Control (DMSO) and Positive Control (Triton X-100).
- Incubation: Incubate for 24 hours.
- MTT Addition: Add 10 µL of MTT stock (5 mg/mL in PBS) to each well. Incubate for 4 hours. Critical Checkpoint: Look for purple formazan crystal formation in control wells.
- Solubilization: Aspirate medium carefully. Add 100 µL DMSO to dissolve crystals. Shake plate for 10 min.
- Quantification: Measure absorbance at 570 nm (reference 630 nm).
- Calculation: Calculate % Viability =

Protocol B: 5-HT_{2A} Receptor Binding (Radioligand Competition)

Rationale: Determines the affinity (K_i) to predict hallucinogenic potency and seizure risk.

Reagents:

- HEK293 cells stably expressing human 5-HT_{2A}.
- Radioligand:
 - Ketanserin (Antagonist) or
 - DOI (Agonist). Note: Agonist binding correlates better with toxicity.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.

Step-by-Step Workflow:

- Membrane Prep: Homogenize cells and centrifuge (20,000g, 20 min). Resuspend pellet in buffer.
- Binding Reaction: In 96-well plates, combine:
 - 50 μ L Test Compound (varying concentrations).
 - 50 μ L Radioligand (~1 nM final).
 - 100 μ L Membrane suspension (protein).
- Equilibrium: Incubate for 60 min at 37°C.
- Harvest: Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce non-specific binding) using a cell harvester.

- Wash: Wash filters 3x with ice-cold buffer.
- Counting: Measure radioactivity via liquid scintillation counting.
- Analysis: Fit data to a one-site competition model to determine IC50. Calculate Ki using the Cheng-Prusoff equation:

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Structure-Activity Relationship (SAR) Logic

The toxicity of these molecules follows a clear SAR logic that can guide safety assessments in drug design:

- N-Benzylolation (The "NBOMe" Effect):
 - Modification: Adding a 2-methoxybenzyl group to the amine of a 2C compound.
 - Effect: Locks the molecule into a conformation that maximizes hydrophobic interaction with the 5-HT2A receptor pocket (residues Phe339, Phe340).
 - Result: Affinity jumps from nanomolar to sub-nanomolar. Functional status shifts to Full Agonist. Toxicity increases exponentially due to receptor desensitization failure [3].
- 4-Position Substitution (The "2C" Variable):
 - Modification: Changing the substituent at the 4-position of the phenyl ring (e.g., -Br, -I, -Alkyl).[5]
 - Effect: Lipophilic, electron-withdrawing groups (Br, I) increase affinity compared to alkyl groups.
 - Result: 2C-I and 2C-B are more potent than 2C-D (methyl), but lack the MAO-blocking lethality of PMA unless doses are massive.
- Alpha-Methylation (The "Amphetamine" Shield):

- Modification: Adding a methyl group to the alpha-carbon (Phenethylamine -> Amphetamine).
- Effect: Sterically hinders MAO enzymes.
- Result: Prolongs duration of action. In the case of 4-methoxy-amphetamine (PMA), this blockade is specific to MAO-A, preventing serotonin clearance and causing the unique hyperthermic toxicity profile [4].

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